

# What are the physical properties of Allyl(chloromethyl)dimethylsilane?

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## Compound of Interest

Compound Name: **Allyl(chloromethyl)dimethylsilane**

Cat. No.: **B1268312**

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## A Technical Guide to the Physical Properties of **Allyl(chloromethyl)dimethylsilane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Allyl(chloromethyl)dimethylsilane**. The information is compiled from various chemical data sources and is intended to serve as a valuable resource for professionals in research and development.

## Physical and Chemical Properties

**Allyl(chloromethyl)dimethylsilane** is a versatile organosilane compound used as a chemical intermediate in various synthetic processes. An understanding of its physical properties is essential for its safe handling, application in experimental procedures, and for the prediction of its behavior in chemical reactions.

## Data Summary

The quantitative physical properties of **Allyl(chloromethyl)dimethylsilane** are summarized in the table below. It is important to note that this compound is referenced by two CAS numbers, 75422-66-1 and 33558-75-7, both of which refer to the same molecule.[\[1\]](#)[\[2\]](#)

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>13</sub> ClSi	[2][3]
Molecular Weight	148.71 g/mol	[3][4]
Boiling Point	163 - 166 °C / 325.4 - 330.8 °F	[5]
63-66 °C @ 50 mm Hg	[6]	
140 °C	[3]	
Density	0.907 g/mL at 25 °C	[7]
Refractive Index	n <sub>20/D</sub> 1.449	[7][6]
n <sub>20/D</sub> 1.45	[8]	
Flash Point	28 °C	[3]
82 °F		
Melting Point	< 0 °C	[3]
Appearance	Colorless to light yellow, clear liquid	[5][8]
Solubility	Insoluble in water.	

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Allyl(chloromethyl)dimethylsilane** are not readily available in the public domain. The data presented in this guide are compiled from chemical suppliers and databases. However, the following are general, standard methodologies employed for the determination of these key physical properties for liquid chemical compounds.

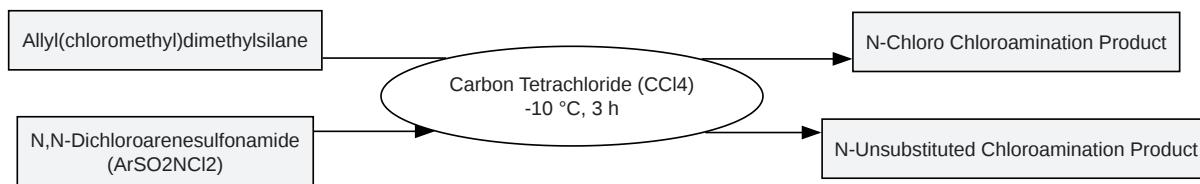
- Boiling Point: The boiling point is typically determined by distillation. The substance is heated, and the temperature at which the liquid boils and its vapor pressure equals the external pressure is recorded. For substances sensitive to decomposition at atmospheric pressure, vacuum distillation is employed, and the boiling point is reported at a specific reduced pressure (e.g., mm Hg).

- Density: The density of a liquid is commonly measured using a pycnometer or a digital density meter. These instruments allow for the precise determination of the mass of a known volume of the substance at a specified temperature.
- Refractive Index: A refractometer is used to measure the refractive index of a liquid. This value is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance and is dependent on temperature and the wavelength of light used.
- Flash Point: The flash point is determined using either an open-cup or a closed-cup apparatus. The liquid is heated, and a flame is periodically passed over the surface. The flash point is the lowest temperature at which the vapors of the material will ignite.
- Melting Point: For substances that are solid at room temperature, the melting point is determined by heating a small sample and observing the temperature range over which it transitions from a solid to a liquid. For substances like **Allyl(chloromethyl)dimethylsilane**, which have a melting point below 0 °C, a cryostat or a similar low-temperature apparatus would be required.

## Chemical Reactivity: Chloroamination Reaction

**Allyl(chloromethyl)dimethylsilane** undergoes various chemical transformations characteristic of allylsilanes. One notable reaction is its chloroamination with N,N-dichloroarenesulfonamides. In this reaction, the electrophilic chlorine and the sulfonamide group add across the allyl double bond.[9][10]

The diagram below illustrates the general workflow for the chloroamination of **Allyl(chloromethyl)dimethylsilane**.



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Caption: Chloroamination of **Allyl(chloromethyl)dimethylsilane**.

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